

GA-017: Application Notes and Protocols for Regenerative Medicine Research

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Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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Introduction

GA-017 is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.^{[1][2]} This pathway is crucial in regulating organ size, tissue homeostasis, and stem cell function by controlling cell proliferation and apoptosis.^[3] By inhibiting LATS1/2, **GA-017** promotes the nuclear translocation and stabilization of the transcriptional coactivators Yes-associated protein (YAP) and Tafazzin (TAZ).^{[4][5][6]} This activation of YAP/TAZ leads to the expression of genes that promote cell growth and proliferation, making **GA-017** a valuable tool for regenerative medicine research, particularly in the context of 3D cell culture and organoid development.^{[4][7]}

Mechanism of Action

GA-017 functions by competitively inhibiting the kinase activity of LATS1/2 with respect to ATP.^{[2][4]} In the canonical Hippo pathway, LATS1/2 are activated by upstream kinases and subsequently phosphorylate YAP and TAZ. This phosphorylation leads to their cytoplasmic retention and degradation. **GA-017**'s inhibition of LATS1/2 prevents this phosphorylation event,

resulting in the accumulation of active YAP/TAZ in the nucleus, where they can induce the transcription of pro-proliferative and anti-apoptotic genes.[\[4\]](#)[\[5\]](#)

Applications in Regenerative Medicine

The primary application of **GA-017** in regenerative medicine research lies in its ability to enhance cell growth in 3D culture systems.[\[4\]](#)[\[7\]](#) This is particularly relevant for:

- **Spheroid and Organoid Culture:** **GA-017** has been shown to increase the number and size of spheroids from various cell types and to enhance the ex vivo formation of mouse intestinal organoids.[\[4\]](#)[\[6\]](#)[\[7\]](#) This can facilitate the generation of more substantial tissue models for drug screening, disease modeling, and developmental studies.
- **Tissue Repair and Regeneration:** The activation of YAP/TAZ is known to be involved in tissue repair processes. While direct in vivo studies with **GA-017** are still emerging, its mechanism of action suggests potential for promoting the regeneration of damaged tissues by stimulating cell proliferation.[\[4\]](#)

Quantitative Data

The following tables summarize the key quantitative data for **GA-017** based on published research.

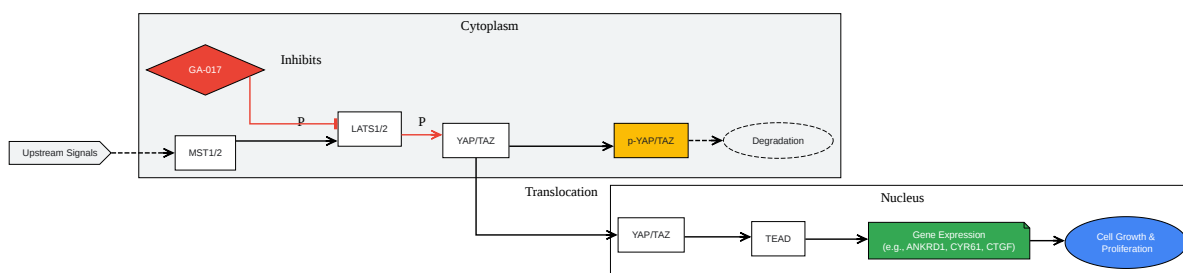
Table 1: Inhibitory Activity of **GA-017**

Target	IC50	Ki	Assay Conditions
LATS1	4.10 nM [1] [2]	0.58 ± 0.11 nM [1] [2]	ATP-binding competition assay [4]
LATS2	3.92 nM [1] [2]	0.25 ± 0.03 nM [1] [2]	ATP-binding competition assay [4]

Table 2: Cellular Activity of **GA-017**

Cell Line	Effect	EC50	Assay Conditions
SKOV3	Promotion of cell growth in 3D culture	$3.51 \pm 0.26 \mu\text{M}$ [1][4]	4-day culture with ATP-based cell viability assay[4]

Signaling Pathway Diagram



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Caption: Mechanism of action of **GA-017** in the Hippo signaling pathway.

Experimental Protocols

Protocol 1: Spheroid Formation and Growth Assay

This protocol describes how to assess the effect of **GA-017** on the formation and growth of spheroids in a scaffold-free 3D culture system.

Materials:

- Cell line of interest (e.g., SKOV3, A431)
- Complete cell culture medium
- **GA-017** (stock solution in DMSO)
- Vehicle control (DMSO)
- Low-attachment U-bottom 96-well plates
- Cell viability reagent (e.g., ATP-based assay)
- Plate reader for luminescence or fluorescence
- Microscope for imaging

Procedure:

- Cell Seeding: a. Harvest and count cells, then resuspend in complete medium to the desired concentration (e.g., 2000 cells/100 μ L). b. Seed 100 μ L of the cell suspension into each well of a low-attachment U-bottom 96-well plate.
- Compound Treatment: a. Prepare serial dilutions of **GA-017** in complete medium from the stock solution. A final concentration range of 0.1 to 10 μ M is recommended. b. Include a vehicle control (DMSO) at the same final concentration as the highest **GA-017** treatment. c. Add the diluted **GA-017** or vehicle control to the appropriate wells.
- Incubation: a. Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 4-6 days.
- Assessment of Spheroid Growth: a. Imaging: At desired time points (e.g., daily or at the end of the experiment), capture images of the spheroids in each well using a microscope. Spheroid size and morphology can be analyzed using image analysis software. b. Cell Viability Assay: At the end of the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions. c. Incubate for the recommended time, then measure the luminescence or fluorescence using a plate reader.
- Data Analysis: a. Normalize the viability data to the vehicle control to determine the relative increase in cell number. b. Plot the dose-response curve to calculate the EC₅₀ value of **GA-**

017.**Protocol 2: Organoid Culture with GA-017**

This protocol provides a general framework for testing the effect of **GA-017** on the formation and growth of organoids, using mouse intestinal organoids as an example.

Materials:

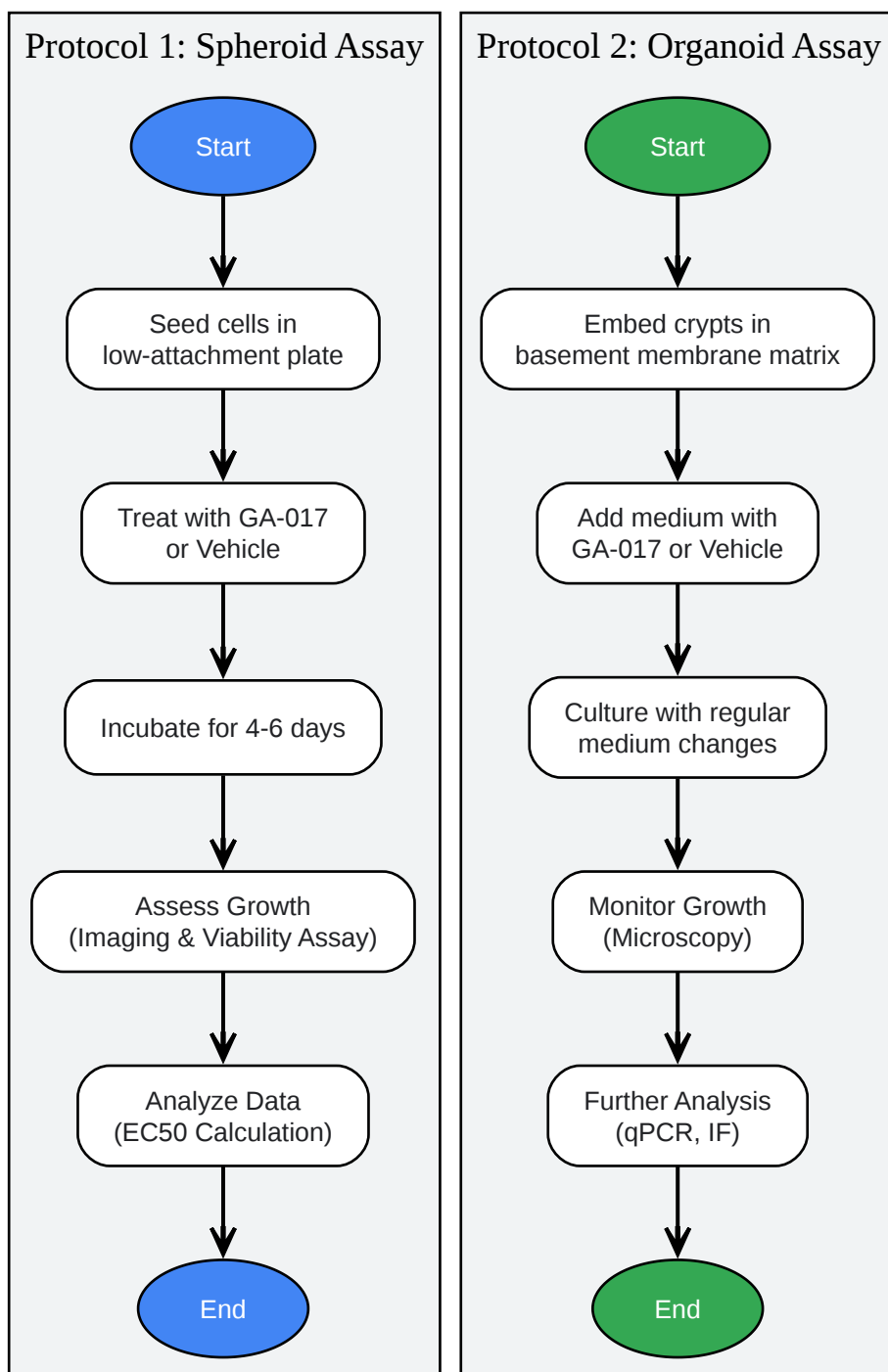
- Isolated intestinal crypts
- Basement membrane matrix (e.g., Matrigel)
- Organoid growth medium
- **GA-017** (stock solution in DMSO)
- Vehicle control (DMSO)
- 24-well tissue culture plates
- Microscope for imaging

Procedure:

- **Organoid Seeding:** a. Resuspend isolated intestinal crypts in the organoid growth medium. b. Mix the crypt suspension with the basement membrane matrix on ice. c. Plate droplets of the crypt-matrix mixture into the center of the wells of a pre-warmed 24-well plate. d. Polymerize the matrix by incubating the plate at 37°C for 10-15 minutes.
- **Compound Treatment:** a. Prepare organoid growth medium containing the desired final concentration of **GA-017** (e.g., 10 µM) and a vehicle control medium with DMSO. b. Carefully add the prepared medium to each well.
- **Culture and Maintenance:** a. Incubate the plate at 37°C in a humidified incubator with 5% CO₂. b. Replace the medium with fresh medium containing **GA-017** or vehicle control every 2-3 days.

- **Assessment of Organoid Growth:** a. Monitor organoid formation and growth daily using a microscope. b. Capture images at regular intervals to document the size and number of organoids. c. At the end of the experiment, organoids can be harvested for further analysis, such as quantitative PCR for gene expression or immunofluorescence for protein localization.

Experimental Workflow Diagram



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